

An In-depth Technical Guide on the Thermochemical Properties of Gallium(III) Bromide

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Compound of Interest

Compound Name: Gallium(III) bromide

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Introduction

Gallium(III) bromide (GaBr_3) is a colorless, crystalline solid that is a member of the gallium trihalide group.[1][2] At room temperature, it exists predominantly in its dimeric form, Ga_2Br_6 . [2] GaBr_3 is a potent Lewis acid, a characteristic that makes it a valuable catalyst in various organic synthesis reactions.[2] Its reactivity and thermochemical properties are of significant interest in materials science, chemical synthesis, and potentially in specialized pharmaceutical applications. This document provides a comprehensive overview of the core thermochemical properties of GaBr_3 , details the experimental protocols used for their determination, and presents logical and experimental workflows through diagrams.

Quantitative Thermochemical Data

The fundamental thermochemical properties of **Gallium(III) bromide** are summarized in the tables below. These values are crucial for modeling reaction energetics, predicting compound stability, and designing chemical processes.

Table 1: Standard Thermodynamic Properties

This table presents the standard molar enthalpy of formation, Gibbs free energy of formation, and entropy for solid GaBr_3 at 298.15 K.

| Property | Symbol | Value | State | Reference |
|--|--------------------|---------------|-------|-----------|
| Standard Molar Enthalpy of Formation | $\Delta_f H^\circ$ | -386.6 kJ/mol | solid | [1] |
| Standard Molar Gibbs Energy of Formation | $\Delta_f G^\circ$ | -359.8 kJ/mol | solid | [1] |
| Standard Molar Entropy | S° | 180 J/(mol·K) | solid | [1] |

Table 2: Phase Change Properties

This table details the enthalpies associated with the phase transitions of vaporization and sublimation. **Gallium(III) bromide** sublimates into both monomeric (GaBr_3) and dimeric (Ga_2Br_6) species in the gas phase.[3]

| Property | Symbol | Value | Process | Reference |
|-----------------------------------|-------------------------------|-----------------------|--|-----------|
| Enthalpy of Vaporization | $\Delta_{\text{vap}} H$ | 38.9 kJ/mol | $\text{GaBr}_3 (\text{l}) \rightarrow \text{GaBr}_3 (\text{g})$ | [1] |
| Enthalpy of Sublimation (Monomer) | $\Delta_{\text{sub}} H^\circ$ | 92.5 ± 2.0 kJ/mol | $\text{GaBr}_3 (\text{s}) \rightarrow \text{GaBr}_3 (\text{g})$ | [3][4] |
| Enthalpy of Sublimation (Dimer) | $\Delta_{\text{sub}} H^\circ$ | 50.5 ± 2.0 kJ/mol | $\text{GaBr}_3 (\text{s}) \rightarrow \frac{1}{2} \text{Ga}_2\text{Br}_6 (\text{g})$ | [3][4] |

Note: The enthalpy of vaporization is specified at the boiling point.

Table 3: Physical Properties

Key physical properties of **Gallium(III) bromide** are provided for reference.

| Property | Value | Units | Reference |
|--------------------|-------------|-------------------|-----------|
| Molar Mass | 309.435 | g/mol | [2] |
| Melting Point | 121.5 | °C | [2] |
| Boiling Point | 278.8 - 279 | °C | [1][2] |
| Density (at 25 °C) | 3.69 | g/cm ³ | [1][2] |

Note: Specific heat capacity data for **Gallium(III) bromide** is not readily available in standard reference materials.

Experimental Protocols

The determination of thermochemical data is reliant on precise experimental techniques. The methodologies described below are fundamental to obtaining the values presented in this guide.

Determination of Sublimation Enthalpy: Torsion-Effusion Method

The enthalpy of sublimation for GaBr₃ was determined using the torsion-effusion method.[3][4] This technique measures the very low vapor pressures of a solid as a function of temperature.

Methodology:

- **Sample Preparation:** A high-purity sample of GaBr₃ (e.g., 99.8%) is loaded into a specialized effusion cell inside a drybox due to its hygroscopic nature.[4] The cell has two small orifices from which the vapor can escape.
- **Apparatus:** The effusion cell is suspended in a high-vacuum chamber by a thin torsion wire (e.g., tungsten). The entire assembly can be heated to precise temperatures.[4]
- **Measurement:** As the sample is heated, it sublimates, and the escaping vapor molecules create a recoil force (torque) on the suspended cell, causing the torsion wire to twist. The angle of this twist is measured and is directly proportional to the vapor pressure.[4]

- **Data Collection:** The total vapor pressure is measured over a range of temperatures, for instance, between 300 K and 357 K for GaBr₃.^[3] The relationship between vapor pressure (p) and temperature (T) is recorded. For GaBr₃, this relationship is described by the equation: $\log(p/\text{Pa}) = (16.1 \pm 0.6) - (5250 \pm 200)(K/T)$.^[3]
- **Data Analysis:** The collected vapor pressure data is analyzed using second-law and third-law methods of thermodynamics. This analysis allows for the separation of the partial pressures of the monomer (GaBr₃) and dimer (Ga₂Br₆) species in the vapor phase. From the temperature dependence of these partial pressures, the standard enthalpies of the sublimation reactions are calculated.^[3]

Determination of Enthalpy of Formation: Solution Calorimetry

While the specific report detailing the solution calorimetry for GaBr₃'s enthalpy of formation is not available, this is a standard and powerful method for determining the enthalpies of formation for solid compounds.

General Methodology:

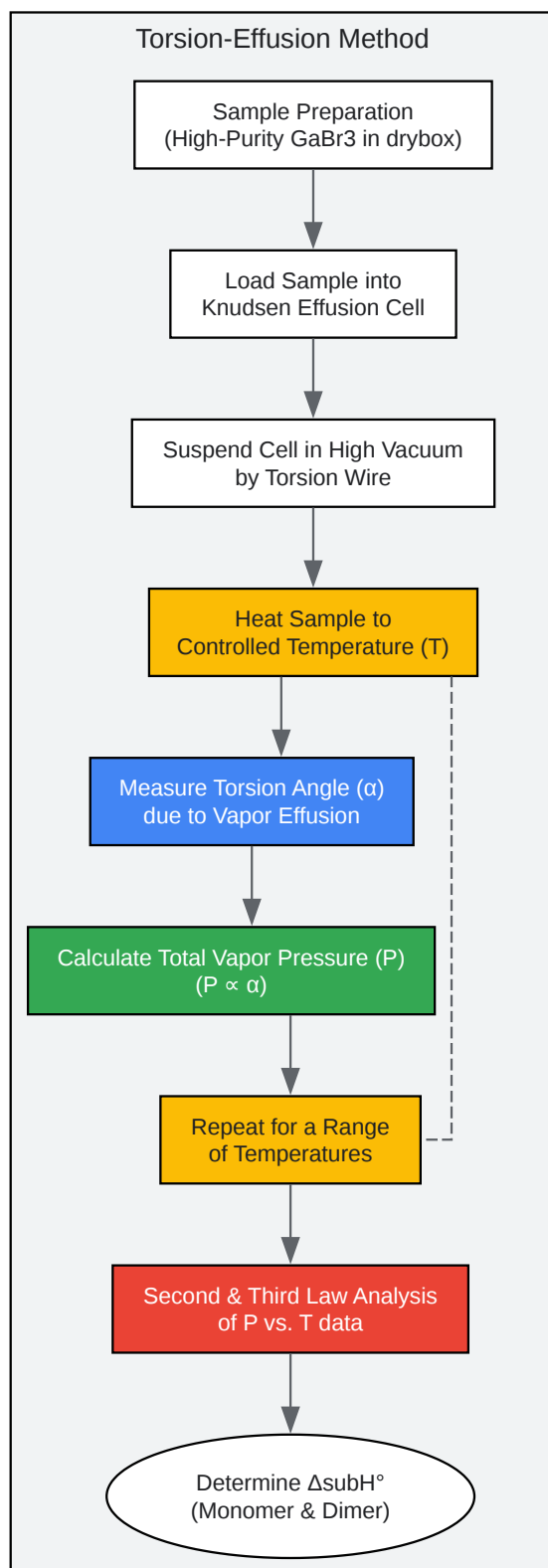
- **Calorimeter Setup:** A high-precision calorimeter, such as a Calvet-type microcalorimeter, is used.^[5] It contains a solvent in which all reactants and products of a chosen reaction are soluble. The calorimeter is maintained at a constant temperature (e.g., 298.15 K).
- **Reaction Scheme:** A reaction is designed for which the enthalpy change can be measured directly. For GaBr₃, this could involve dissolving metallic gallium, liquid bromine, and solid **gallium(III) bromide** in a suitable solvent (e.g., an acidic aqueous solution) in separate experiments.
 - **Step A:** Measure the enthalpy of solution for elemental Gallium: $\text{Ga(s)} + \text{solvent} \rightarrow \text{Ga}^{3+}(\text{solvated}) + 3\text{e}^-$
 - **Step B:** Measure the enthalpy of solution for Bromine: $\frac{3}{2} \text{Br}_2(\text{l}) + \text{solvent} \rightarrow 3\text{Br}^-(\text{solvated}) - 3\text{e}^-$
 - **Step C:** Measure the enthalpy of solution for **Gallium(III) bromide**: $\text{GaBr}_3(\text{s}) + \text{solvent} \rightarrow \text{Ga}^{3+}(\text{solvated}) + 3\text{Br}^-(\text{solvated})$

- Hess's Law Application: The standard enthalpy of formation ($\Delta_f H^\circ$) is the enthalpy change for the reaction: $\text{Ga(s)} + \frac{3}{2} \text{Br}_2(\text{l}) \rightarrow \text{GaBr}_3(\text{s})$. According to Hess's Law, the enthalpy of this formation reaction can be calculated by combining the measured enthalpies of the solution steps: $\Delta_f H^\circ = (\text{Enthalpy of Step A} + \text{Enthalpy of Step B}) - \text{Enthalpy of Step C}$.
- Data Analysis: The heat evolved or absorbed during each dissolution experiment is carefully measured to determine the respective enthalpy changes, which are then used to calculate the final standard enthalpy of formation.

Mandatory Visualizations

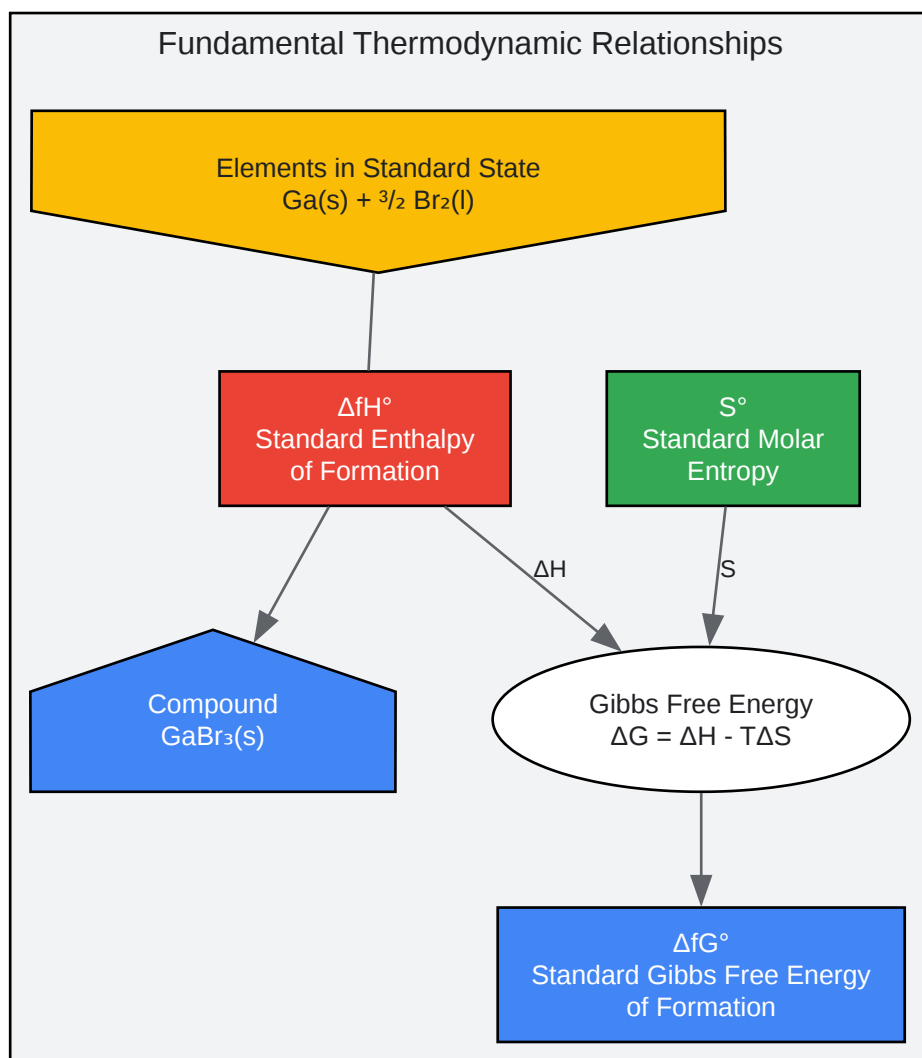
Diagrams of Workflows and Relationships

The following diagrams illustrate key experimental and theoretical frameworks relevant to the thermochemistry of **Gallium(III) bromide**.



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Caption: Experimental workflow for determining the enthalpy of sublimation of GaBr₃.



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